

Essential Safety and Operational Guide for 17:0-16:1 PC-d5

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Compound of Interest

Compound Name: 17:0-16:1 PC-d5

Cat. No.: B12398017

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This guide provides critical safety and logistical information for the handling and disposal of **17:0-16:1 PC-d5** (1-heptadecanoyl-2-palmitoleoyl-sn-glycero(d5)-3-phosphocholine). The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the product.

Personal Protective Equipment (PPE)

Adherence to standard laboratory safety protocols is essential when handling **17:0-16:1 PC-d5**. The following table summarizes the recommended PPE.

Protective Equipment	Specification and Use
Eye Protection	Chemical safety glasses or goggles marked with "Z87" to protect against potential splashes.[1] A face shield should be worn in addition to safety glasses or goggles when there is a significant splash hazard.[1][2]
Hand Protection	Disposable nitrile gloves are the minimum requirement for incidental contact.[1] For extended contact or when handling stock solutions, consider double-gloving or using thicker, chemical-resistant gloves.[1][3] Gloves should be promptly removed and replaced if contaminated.[1]
Body Protection	A standard laboratory coat is required to protect skin and personal clothing from contamination.[2][4] For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.[3]
Respiratory Protection	Generally not required if handled in a well-ventilated area or a chemical fume hood.[4] If there is a risk of generating aerosols or dust from a powdered form, a suitable respirator should be used.[2]
Foot Protection	Closed-toe shoes are mandatory in the laboratory to protect against spills and falling objects.[2]

Operational and Disposal Plan

Proper handling and disposal are crucial for laboratory safety and compliance. The following step-by-step guidance outlines the key procedures from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- **17:0-16:1 PC-d5**, particularly if unsaturated, is susceptible to oxidation and hydrolysis.[5]
- If supplied in an organic solvent, store the compound in a glass container with a Teflon-lined cap at $-20^{\circ}\text{C} \pm 4^{\circ}\text{C}$, under an inert atmosphere of argon or nitrogen.[5]
- If supplied as a powder, it is recommended to dissolve it in a suitable organic solvent for more stable long-term storage.[5] Saturated lipids are more stable as powders and should be stored at $\leq -16^{\circ}\text{C}$. [5] Before opening a powdered sample, allow the container to warm to room temperature to prevent condensation.[5]
- Avoid storing organic solutions of lipids in plastic containers, as this can lead to leaching of impurities.[5]

2. Handling and Preparation of Solutions:

- All handling of **17:0-16:1 PC-d5** should be conducted in a well-ventilated laboratory or a chemical fume hood.[4]
- When transferring organic solutions, use glass or stainless steel equipment. Avoid using plastic pipette tips for transferring organic solutions.[5]
- To prepare a solution, carefully measure the required amount of the compound. If it is a powder, handle it quickly to minimize exposure to air and moisture.
- Dissolve the compound in a suitable organic solvent.

3. Use in Experiments:

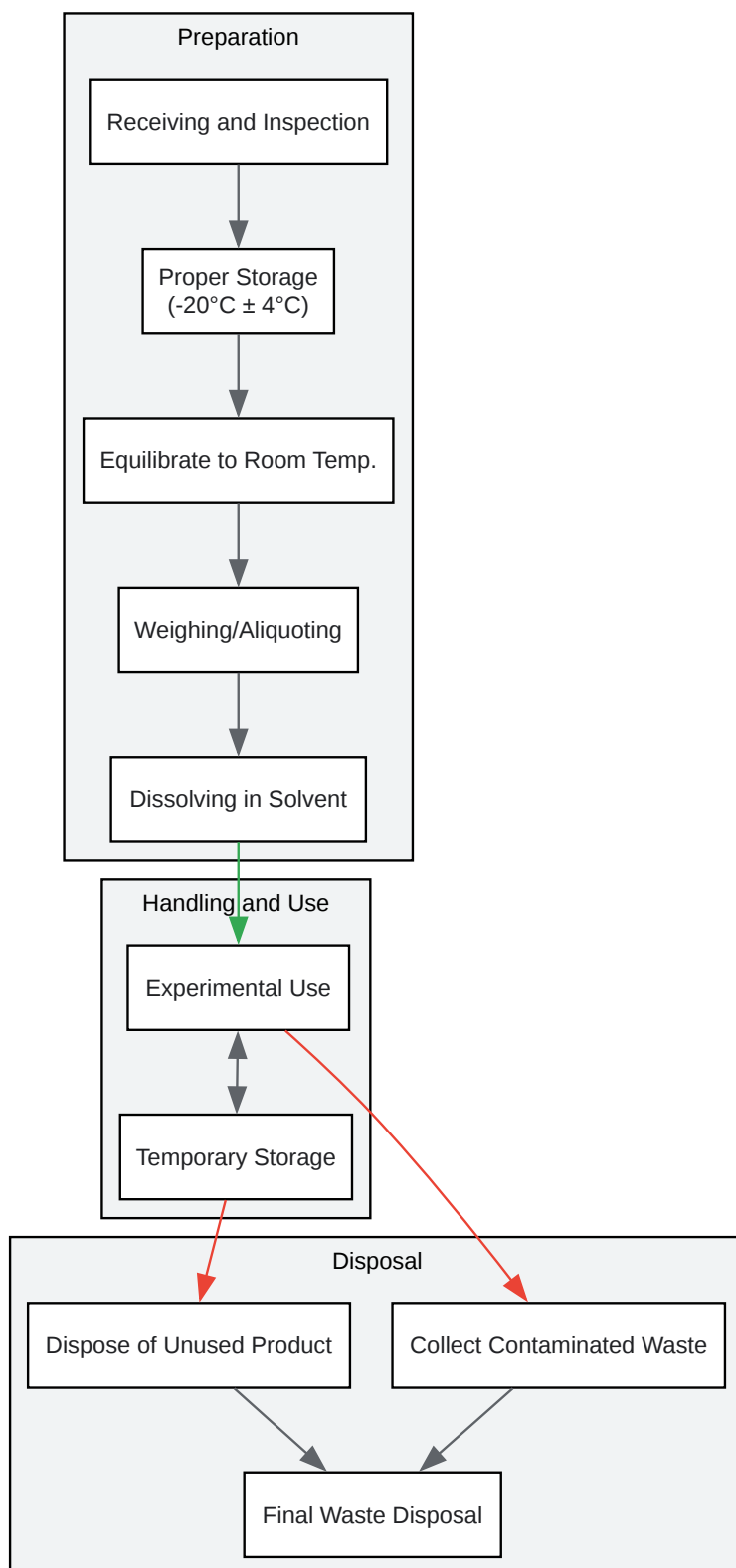
- Follow the specific protocols for your experiment, always wearing the appropriate PPE.
- Avoid direct contact with the skin and eyes, and prevent inhalation.[4]
- Keep containers sealed when not in use to prevent solvent evaporation and contamination.

4. Disposal Plan:

- **Unused Product:** Dispose of unused **17:0-16:1 PC-d5** as chemical waste in accordance with local, state, and federal regulations. It should be placed in a clearly labeled, sealed container.
- **Contaminated Materials:** Any materials that come into contact with the compound, such as gloves, pipette tips, and paper towels, should be considered chemical waste.
- Place all contaminated disposable materials into a designated and clearly labeled waste container.
- For spills, collect the material with appropriate absorbent pads, place it in a sealed container, and dispose of it as chemical waste.^[4]

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **17:0-16:1 PC-d5** in a laboratory setting, from initial receipt to final disposal.



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Caption: Workflow for Safe Handling of **17:0-16:1 PC-d5**.

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